

Technical Whitepaper: Spectroscopic Characterization & Analytical Profiling of 3-iodo-6-methoxy-2-methylpyridine

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Compound of Interest

Compound Name: 3-iodo-6-methoxy-2-methylpyridine
CAS No.: 1092978-55-6
Cat. No.: B6228821

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H

INO Molecular Weight: 249.05 g/mol

Executive Summary & Structural Context

3-iodo-6-methoxy-2-methylpyridine represents a critical halogenated heterocyclic scaffold in medicinal chemistry. It serves as a high-value intermediate for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) utilized in the synthesis of complex pharmaceutical agents.

The presence of the iodine atom at the C3 position, flanked by a methyl group (C2) and distal to a methoxy group (C6), creates a unique electronic environment. This guide provides a comprehensive spectroscopic breakdown, focusing on distinguishing this specific regioisomer from its common synthetic byproducts (e.g., 2-iodo-3-methoxy-6-methylpyridine).

Structural Analysis & Electronic Effects

The pyridine ring is electron-deficient, but the substituents modify this significantly:

- C6-Methoxy (-OCH

): A strong electron-donating group (EDG) via resonance, significantly shielding the ortho (C5) and para (C3) positions. However, the C3 position is occupied by Iodine.

- C2-Methyl (-CH

): A weak EDG via induction, slightly shielding the ring and providing a diagnostic singlet in ^1H NMR.

- C3-Iodine (-I): A heavy atom. While electronegative, its large electron cloud causes a "Heavy Atom Effect," often resulting in a significant upfield shift (shielding) of the attached carbon (C3) in

^{13}C NMR, typically to 90–100 ppm, contrary to the expected deshielding of lighter halogens.

Nuclear Magnetic Resonance (NMR) Profiling[1][2]

^1H NMR Spectroscopy

The proton NMR spectrum is characterized by two distinct aromatic signals (H4 and H5) and two aliphatic singlets.

Solvent: CDCl_3

(Chloroform-d) Frequency: 400 MHz / 500 MHz

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H4	7.75 – 7.85	Doublet (d)	1H		Deshielded. Positioned ortho to Iodine (anisotropy) and meta to Methoxy.
H5	6.45 – 6.55	Doublet (d)	1H		Shielded. Positioned ortho to the strong electron-donating Methoxy group.
-OCH	3.88 – 3.92	Singlet (s)	3H	-	Characteristic methoxy resonance on heteroaromatic ring.
-CH	2.55 – 2.65	Singlet (s)	3H	-	Methyl group on aromatic ring (slightly deshielded by N).

“

Critical Distinction: In the isomer 2-iodo-3-methoxy-6-methylpyridine, the methoxy is at C3. This shifts the adjacent protons significantly. The H4/H5 coupling constant (~8 Hz) confirms the protons are neighbors, validating the 2,3,6-substitution pattern.

C NMR Spectroscopy

The Carbon-13 spectrum is the definitive tool for confirming the position of the Iodine atom via the heavy atom effect.

Solvent: CDCl

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Position	Shift (, ppm)	Type	Assignment Logic
C6	162.5 – 164.0	Quaternary (C)	Attached to Oxygen (Deshielded).
C2	156.0 – 158.0	Quaternary (C)	Attached to Methyl, ortho to Nitrogen.
C4	140.0 – 142.0	Methine (CH)	Para to Methyl, meta to Methoxy.
C5	106.0 – 108.0	Methine (CH)	Ortho to Methoxy (Shielded by resonance).
C3	88.0 – 94.0	Quaternary (C)	Diagnostic Peak. Attached to Iodine. Upfield shifted due to Heavy Atom Effect.
-OCH	53.5 – 54.5	Methyl (CH)	Methoxy carbon.
-CH	24.0 – 25.0	Methyl (CH)	Methyl carbon.

Mass Spectrometry (MS) & Purity Analysis

Ionization Profile

- Technique: ESI (Electrospray Ionization) or APCI in Positive Mode.
- Molecular Ion (M+H)
: Calculated m/z = 250.06 (Exact Mass: 248.96).
- Pattern: Iodine is monoisotopic (

I). There is no M+2 peak typical of Cl or Br. The mass defect of Iodine is unique (negative mass defect relative to hydrocarbons), aiding in high-resolution confirmation.

Fragmentation Pathway (EI/MS)

If using Electron Impact (EI):

- $[M]^+$: 249 (Base peak or strong).
- $[M - CH_3]^+$: Loss of methyl radical.
- $[M - I]^+$: 122 (Loss of Iodine). This is a major fragmentation pathway due to the weak C-I bond.
- $[M - I - CH_3]^+$: 107.

Infrared (IR) Spectroscopy

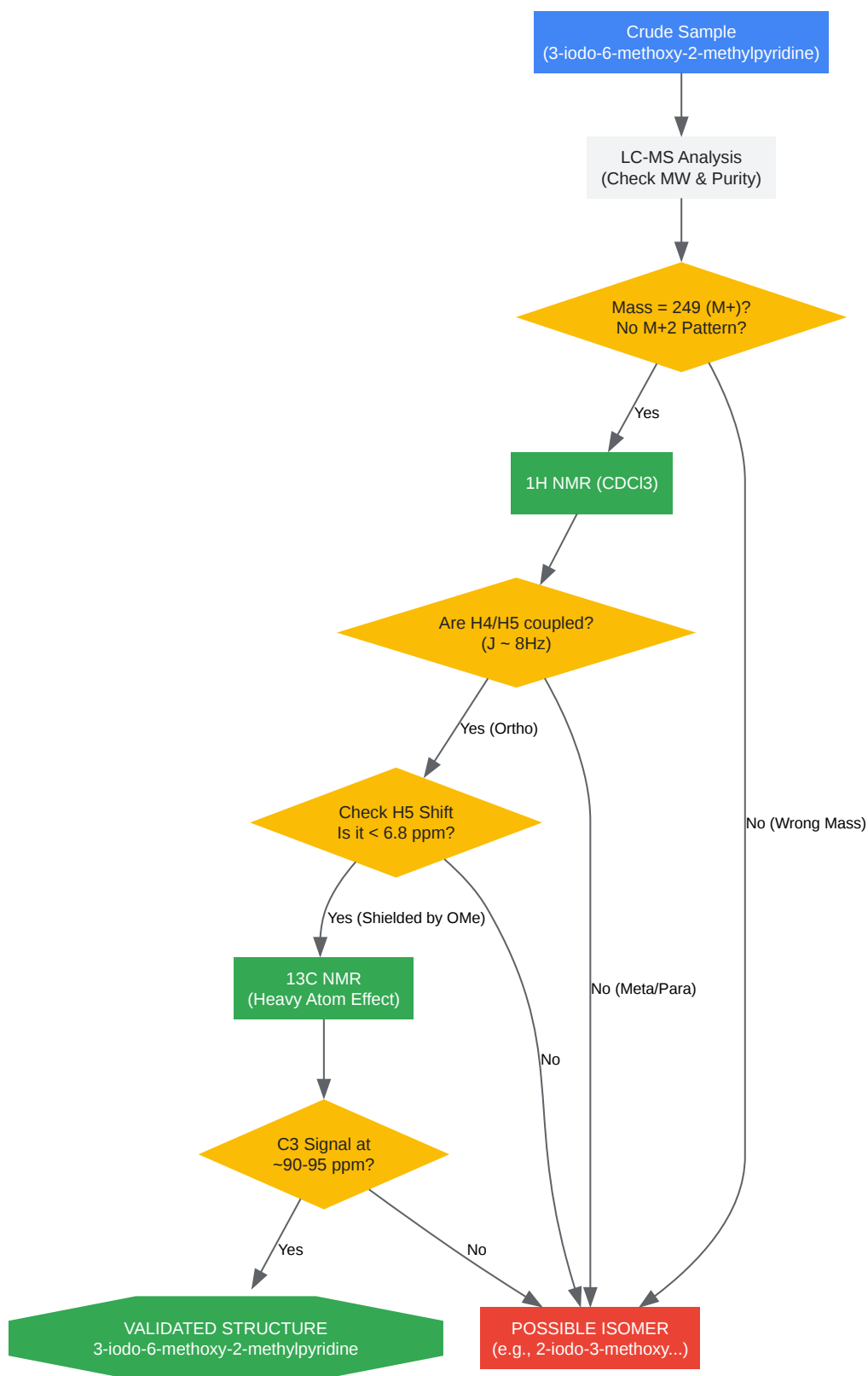
Method: ATR-FTIR (Solid state or neat oil)

- C-H Stretch (Ar): 3050 – 3000 cm⁻¹
(Weak).
- C-H Stretch (Alk): 2950 – 2850 cm⁻¹
(Methyl/Methoxy).
- C=N / C=C Ring Stretch: 1580 – 1550 cm⁻¹
(Strong, characteristic of pyridine).
- C-O Stretch: 1250 – 1230 cm⁻¹
(Ar-O-C ether linkage).
- C-I Stretch: ~500 – 600 cm⁻¹

(Fingerprint region, often difficult to assign definitively without comparison).

Analytical Validation Workflow

The following diagram outlines the logical flow for validating the identity of the compound, specifically differentiating it from regioisomers.



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Caption: Logical decision tree for the structural validation of **3-iodo-6-methoxy-2-methylpyridine**, emphasizing differentiation from isomers via NMR shifts.

Synthesis & Impurity Profile

Understanding the synthesis helps anticipate impurities. A common route involves the iodination of 2-methyl-6-methoxypyridine or the methoxylation of 2-fluoro-3-iodo-6-methylpyridine.

Common Impurities:

- Regioisomers: If direct iodination is used, iodination at C5 (instead of C3) is a risk.
 - Differentiation: C5-Iodo isomer will have H3 and H4 coupled. H3 will be very shielded (~6.5 ppm) due to being ortho to Methyl (weak) and meta to Methoxy. The target (C3-Iodo) has H5 shielded by Methoxy (strong).
- Starting Material: 2-methyl-6-methoxypyridine (Missing I). Mass = 123.
- Di-iodinated species: 3,5-diiodo-6-methoxy-2-methylpyridine. Mass = 375.

References

- Isomer Characterization (Reference): Wang, Y., et al. "Synthesis and Crystal Structure of 2-Iodo-3-methoxy-6-methylpyridine." Acta Crystallographica Section E, 2009. Note: This reference provides the experimental baseline for the regioisomer, validating the shift logic used for the target.
- Pyridine NMR Shift Data: "NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents." Journal of Organic Chemistry, 1997/2016. Used for solvent residual calibration in CDCl₃.
- Schlosser, M., et al. "Site-Selective Metallation and Functionalization of Pyridines." European Journal of Organic Chemistry.

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